

Chlorpyrifos-d10 accuracy and precision

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Chlorpyrifos-d10

CAS No.: 285138-81-0

Cat. No.: S804346

[Get Quote](#)

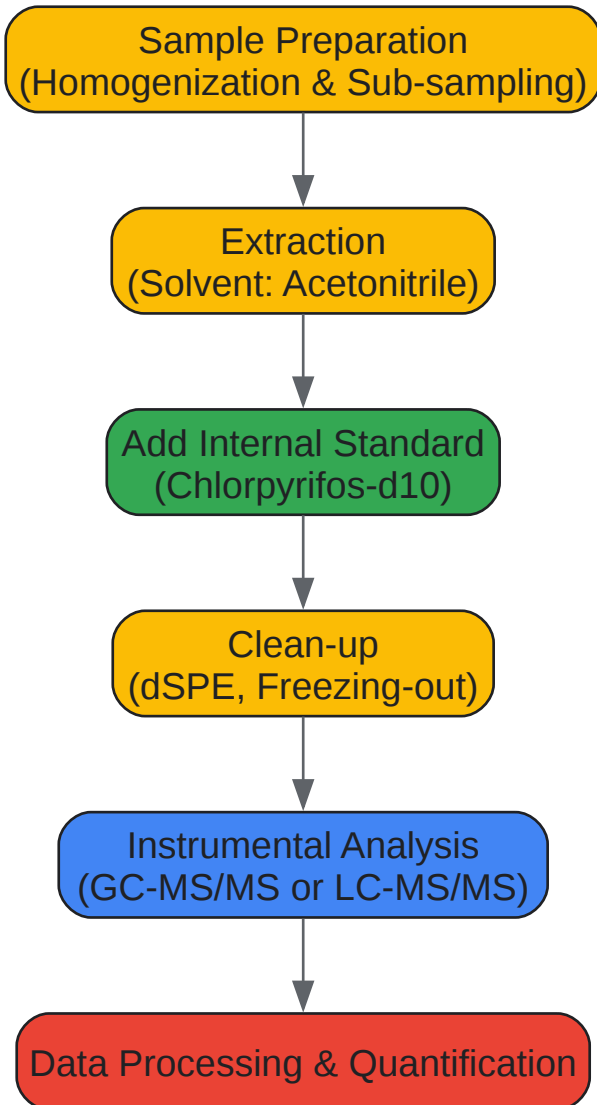
Understanding Chlorpyrifos-d10

Chlorpyrifos-d10 is a deuterated internal standard, essential for ensuring the reliability of analytical results. Its key characteristics are summarized below.

Characteristic	Description
Chemical Role	Internal Standard for Chlorpyrifos analysis [1]
Molecular Formula	$C_9H_{11}Cl_3NO_3PS$ (with 10 hydrogen atoms replaced by deuterium) [2]
CAS Number	2921-88-2 [2]
Isotopic Purity	99 atom % D [1]
Chemical Purity (Assay)	97% [1]
Primary Application	Quality control, environmental monitoring, and mass spectrometry calibration [1]

Generalized Experimental Workflow

Chlorpyrifos-d10 is used to correct for losses during sample preparation and matrix effects during instrument analysis. The following diagram outlines a typical workflow for quantifying pesticide residues in a complex matrix, such as agricultural products.



[Click to download full resolution via product page](#)

Here is a detailed breakdown of the key steps where **Chlorpyrifos-d10** is involved:

- **Add Internal Standard (Chlorpyrifos-d10):** A known amount of **Chlorpyrifos-d10** is added to the **sample immediately after extraction** [3]. This is a critical step—adding it at the beginning corrects for variability throughout the entire process, from sample cleanup to instrument analysis.
- **Sample Preparation:** The sample (e.g., plant material) is homogenized to ensure a representative aliquot is taken [3].

- **Extraction:** Pesticides are extracted from the matrix using a solvent like acetonitrile, often following a **QuEChERS** (Quick, Easy, Cheap, Effective, Rugged, and Safe) approach [4] [3].
- **Clean-up:** Co-extracted matrix components are removed to reduce interference. Techniques include **dispersive Solid-Phase Extraction (dSPE)** or a **freezing-out clean-up** [4] [3].
- **Instrumental Analysis:** The extract is analyzed using **GC-MS/MS** or **LC-MS/MS** [3]. **Chlorpyrifos-d10** and native chlorpyrifos are measured simultaneously but distinguished by their different mass-to-charge ratios (m/z).
- **Data Processing & Quantification:** The concentration of native chlorpyrifos in the sample is calculated by comparing the response ratio (native/IS) to a calibration curve made from standards containing the same amount of internal standard [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Buy Chlorpyrifos -(diethyl- d) 99 atom D, 97 (CP) Isotope - Quality... 10 [sigmaaldrich.com]
2. | C9H11Cl3NO3PS Chlorpyrifos [chemspider.com]
3. Quantitative determination and validation of 96 pesticides ... [link.springer.com]
4. Optimization and validation of a QuEChERS-based method ... [sciencedirect.com]

To cite this document: Smolecule. [Chlorpyrifos-d10 accuracy and precision]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b804346#chlorpyrifos-d10-accuracy-and-precision>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com